

2,6-Dihydroxybenzaldehyde molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dihydroxybenzaldehyde

Cat. No.: B146741

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An In-depth Technical Guide on 2,6-Dihydroxybenzaldehyde

This technical guide provides essential information regarding the molecular properties of **2,6-Dihydroxybenzaldehyde**, a key intermediate in various chemical syntheses. The data presented here is intended for researchers, scientists, and professionals involved in drug development and chemical manufacturing.

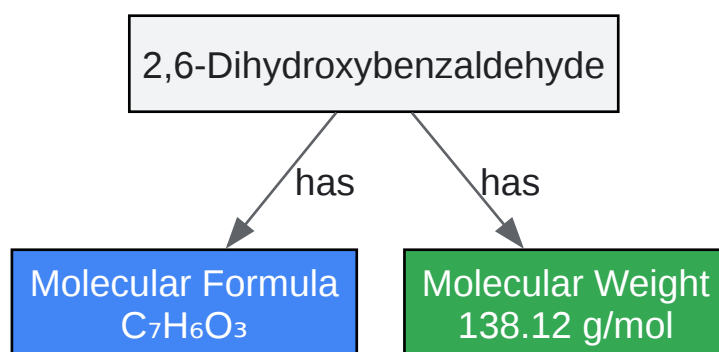
Core Molecular Data

2,6-Dihydroxybenzaldehyde is an organic compound with the CAS Registry Number 387-46-2.^[1] Its fundamental molecular characteristics are summarized below.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₇ H ₆ O ₃ ^{[2][3][4]} |
| Molecular Weight | 138.12 g/mol ^{[1][2][3][4]} |

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Caption: Relationship between **2,6-Dihydroxybenzaldehyde** and its molecular properties.

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